

Application Notes and Protocols for IQ-1S in High-Throughput Screening

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Compound of Interest

Compound Name:	<i>IQ-1S</i>
CAS No.:	<i>23146-22-7</i>
Cat. No.:	<i>B1192851</i>

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Introduction

IQ-1S, a potent and selective inhibitor of c-Jun N-terminal kinases (JNKs), presents a valuable tool for high-throughput screening (HTS) campaigns aimed at discovering novel therapeutics targeting inflammatory diseases, neurodegenerative disorders, and oncology. JNKs are key mediators of cellular stress responses, and their dysregulation is implicated in a variety of pathologies. **IQ-1S** offers a well-characterized chemical probe to investigate JNK signaling and to identify new modulators of this pathway. These application notes provide detailed methodologies for utilizing **IQ-1S** in both biochemical and cell-based HTS assays.

Mechanism of Action

IQ-1S is an ATP-competitive inhibitor of JNKs, with a higher affinity for JNK3. The compound binds to the ATP-binding pocket of the kinase, preventing the phosphorylation of its downstream substrates, such as the transcription factor c-Jun. This inhibition blocks the activation of the JNK signaling cascade, which is involved in apoptosis, inflammation, and cellular stress responses.

Data Presentation

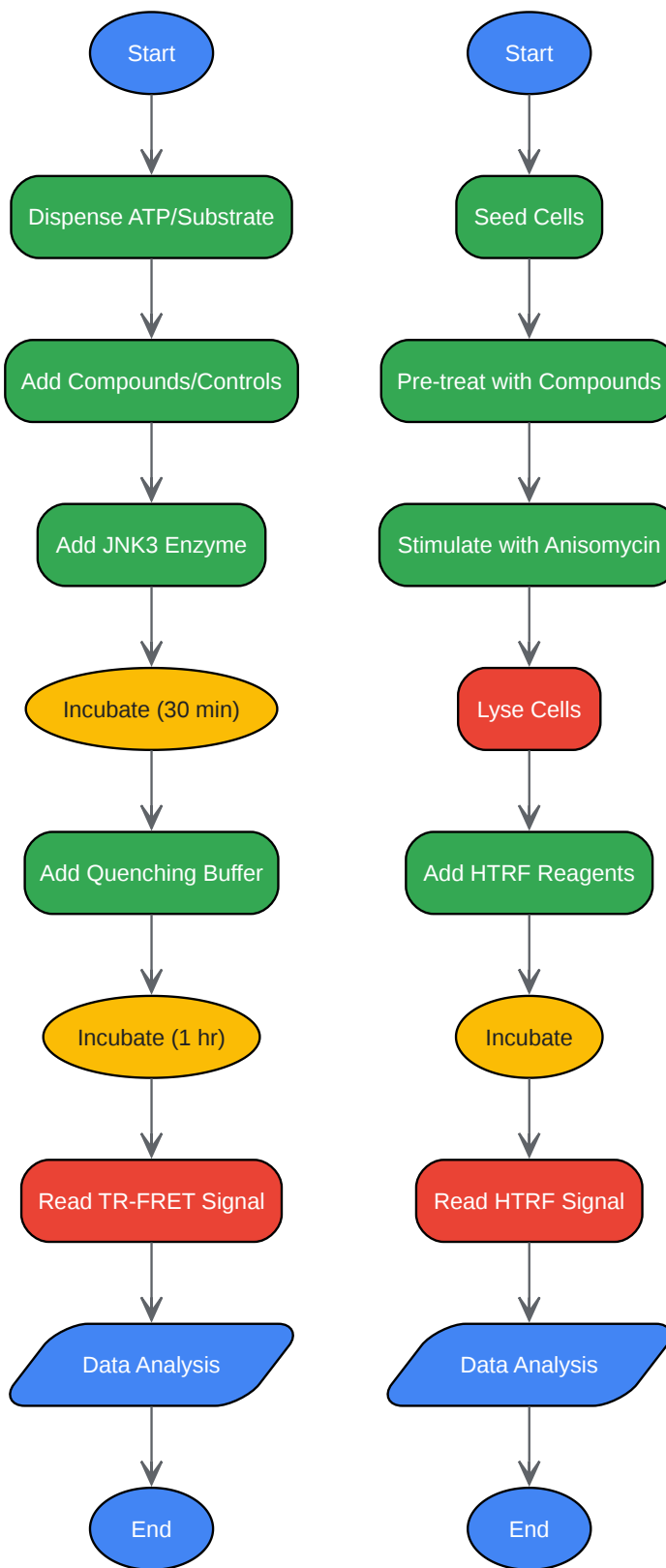
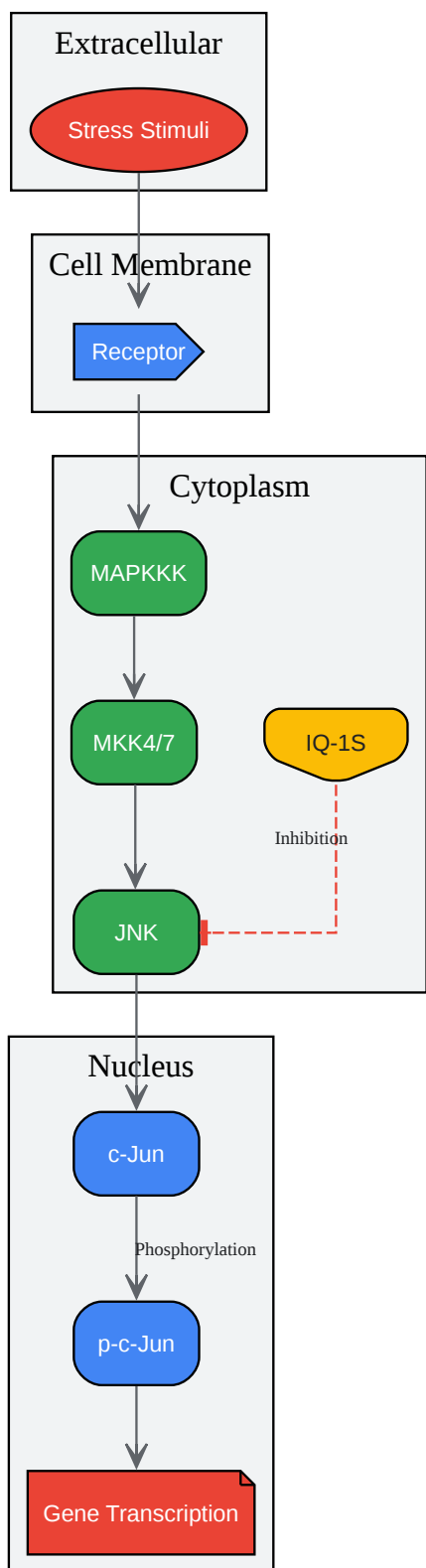
The inhibitory activity of **IQ-1S** against the three JNK isoforms is summarized in the table below. This data is critical for designing experiments and interpreting results from HTS campaigns.

Target	Parameter	Value
JNK1	Kd	390 nM[1]
JNK2	Kd	360 nM[1]
JNK3	Kd	87 nM[1]

Table 1: In Vitro Inhibitory Activity of **IQ-1S** against JNK Isoforms. Dissociation constants (Kd) were determined through cell-free assays.

Signaling Pathway

The following diagram illustrates the JNK signaling pathway and the point of intervention for **IQ-1S**.



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References

- [1. revity.com \[revity.com\]](https://www.revity.com)
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